

Application Notes and Protocols: "Pulmolin" Solution for In Vivo Animal Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *pulmolin*

Cat. No.: *B1177355*

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Introduction

The following document provides a comprehensive overview of the preparation and application of "**Pulmolin**" solutions for in vivo animal studies. These guidelines are intended for researchers, scientists, and professionals in the field of drug development to ensure standardized and reproducible experimental outcomes. The protocols outlined below are based on established methodologies and best practices in preclinical research.

Data Summary

A critical aspect of in vivo research is the accurate and consistent preparation of test solutions. The following table summarizes the key quantitative data for the preparation of a "**Pulmolin**" solution.

Parameter	Value
Compound	Pulmolin
Molecular Weight	250 g/mol
Vehicle	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline
Maximum Solubility	10 mg/mL
Storage of Stock Solution	-20°C for up to 1 month
Working Solution Stability	4 hours at room temperature

Experimental Protocols

1. Preparation of "**Pulmolin**" Stock Solution (10 mg/mL)

- Materials:
 - Pulmolin** powder
 - Dimethyl sulfoxide (DMSO)
 - Polyethylene glycol 300 (PEG300)
 - Tween 80
 - Sterile Saline (0.9% NaCl)
 - Sterile, conical centrifuge tubes (1.5 mL and 15 mL)
 - Vortex mixer
 - Sonicator (water bath)
 - Sterile filters (0.22 µm)
- Procedure:

- Weigh the required amount of **Pulmolin** powder and place it in a sterile conical tube.
- To prepare a 10 mg/mL stock solution, first dissolve **Pulmolin** in DMSO. For every 10 mg of **Pulmolin**, add 100 μ L of DMSO.
- Vortex the mixture for 1-2 minutes until the powder is completely dissolved.
- Add PEG300 to the solution. For every 10 mg of **Pulmolin**, add 400 μ L of PEG300.
- Vortex the mixture for another 1-2 minutes.
- Add Tween 80 to the solution. For every 10 mg of **Pulmolin**, add 50 μ L of Tween 80.
- Vortex thoroughly.
- Finally, add sterile saline to reach the final volume. For every 10 mg of **Pulmolin**, add 450 μ L of saline.
- Vortex the final solution for 2-3 minutes to ensure homogeneity. If necessary, use a sonicator for 5-10 minutes to aid dissolution.
- Sterilize the solution by passing it through a 0.22 μ m sterile filter.
- Aliquot the stock solution into smaller volumes and store at -20°C.

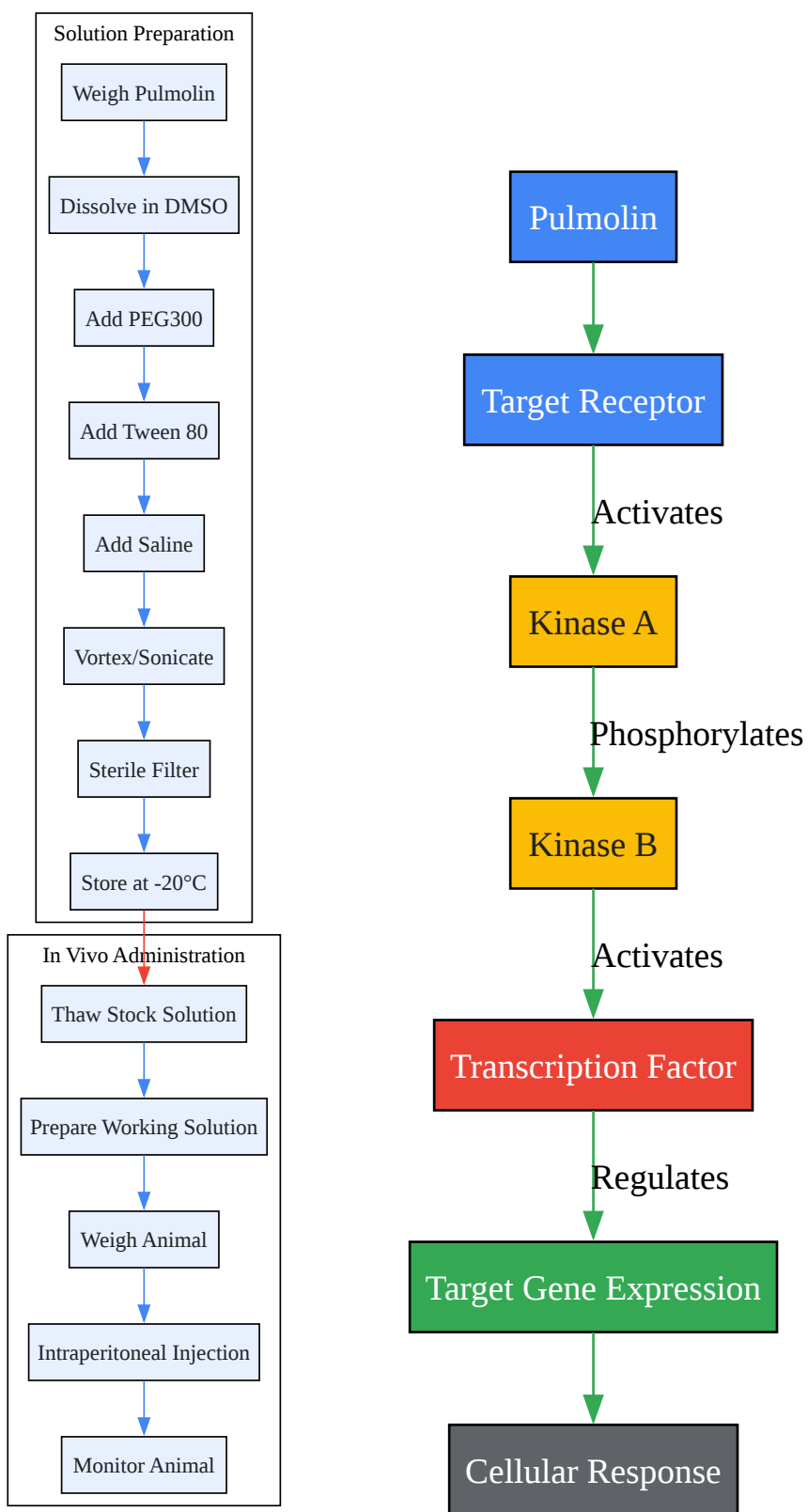
2. In Vivo Administration Protocol

- Animal Model:
 - Male C57BL/6 mice, 8-10 weeks old.
- Dosing:
 - The typical dose for in vivo studies is 10 mg/kg body weight.
 - The final volume for intraperitoneal (i.p.) injection should be approximately 100-200 μ L per mouse.
- Procedure:

- Thaw a frozen aliquot of the **Pulmolin** stock solution at room temperature.
- Dilute the stock solution with the vehicle (10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline) to the desired final concentration for injection. For example, to achieve a 10 mg/kg dose in a 25 g mouse, you would need to inject 0.25 mg of **Pulmolin**. If your injection volume is 100 μ L, the concentration of your working solution should be 2.5 mg/mL.
- Weigh each animal before administration to calculate the precise volume to be injected.
- Administer the prepared **Pulmolin** solution via intraperitoneal injection.
- Monitor the animals for any adverse reactions post-injection.

Visualizations

Experimental Workflow



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com